

# Synthesis and purification of EcDsbB-IN-10 for research use

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## Compound of Interest

Compound Name: *EcDsbB-IN-10*

Cat. No.: *B1671076*

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## Application Notes and Protocols for EcDsbB-IN-10

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### Introduction

**EcDsbB-IN-10** is a potent inhibitor of the Escherichia coli disulfide bond-forming protein B (EcDsbB), a key enzyme in the bacterial disulfide bond formation (Dsb) pathway. This pathway is crucial for the correct folding and function of a multitude of periplasmic and outer membrane proteins, including many virulence factors. By inhibiting EcDsbB, **EcDsbB-IN-10** disrupts the DsbA-DsbB redox cascade, leading to an accumulation of reduced DsbA and subsequent misfolding of its substrate proteins. This mechanism of action makes **EcDsbB-IN-10** a valuable tool for studying bacterial physiology, virulence, and for the development of novel anti-virulence agents.

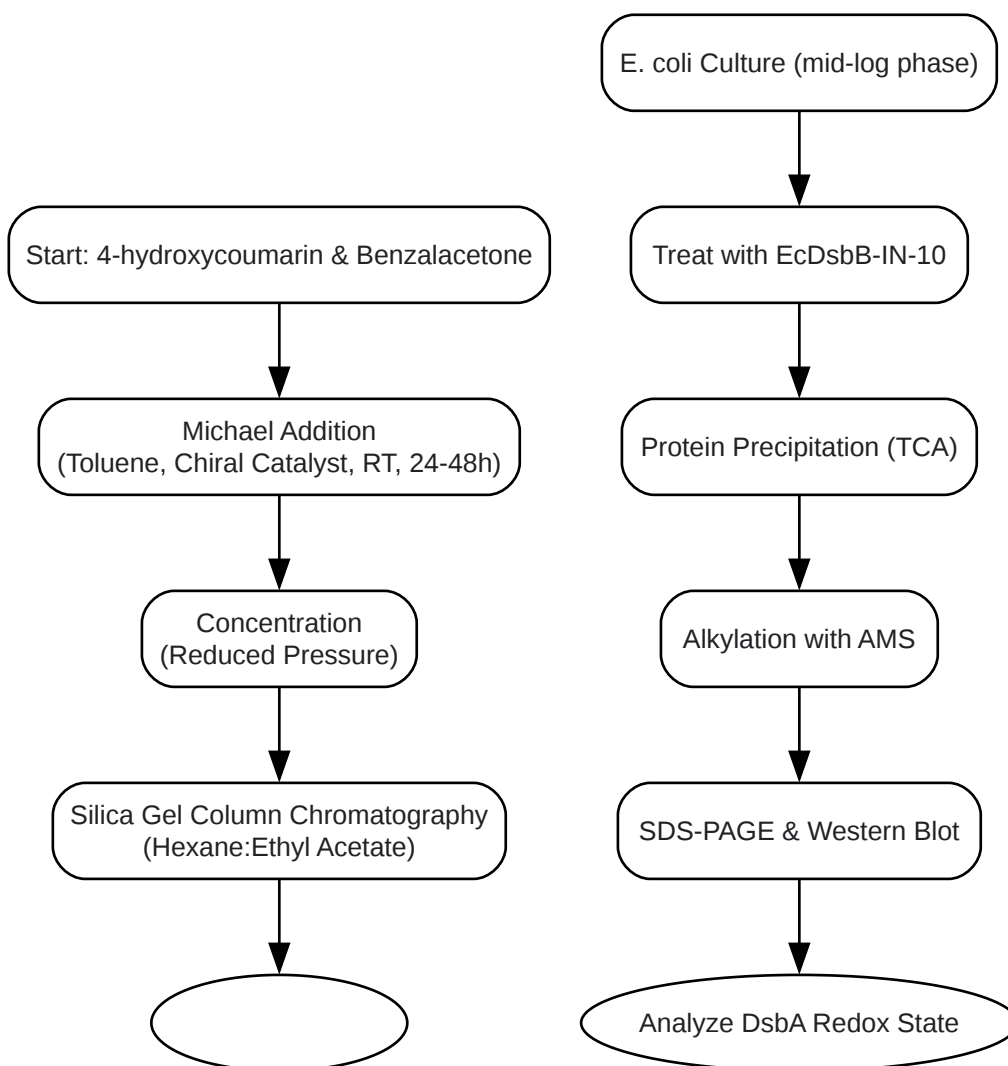
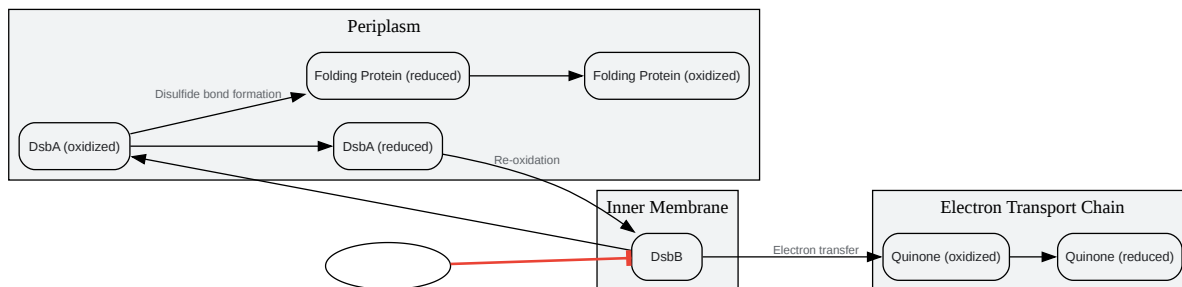
**EcDsbB-IN-10** is a warfarin analog, identified as 3-( $\alpha$ -acetylbenzyl)-4-hydroxycoumarin. Its inhibitory activity against EcDsbB has been characterized both in vitro and in vivo. These application notes provide detailed protocols for the synthesis, purification, and research applications of **EcDsbB-IN-10**.

### Data Presentation

Parameter	Value	Reference
Chemical Name	3-( $\alpha$ -acetylbenzyl)-4-hydroxycoumarin	N/A
Molecular Formula	C <sub>19</sub> H <sub>16</sub> O <sub>4</sub>	N/A
Molecular Weight	308.33 g/mol	N/A
CAS Number	129-06-6 (for Warfarin)	N/A
Appearance	White to off-white solid	N/A
Solubility	Soluble in DMSO and ethanol	N/A
in vitro IC <sub>50</sub> (EcDsbB)	18.85 nM	[1]
in vitro K <sub>i</sub> (EcDsbB)	0.8 $\pm$ 0.1 nM	[1]
in vivo IC <sub>50</sub> (DsbA oxidation)	0.9 $\pm$ 0.5 $\mu$ M	[1]

## Signaling Pathway

The DsbA-DsbB pathway is responsible for the introduction of disulfide bonds into folding proteins in the periplasm of Gram-negative bacteria. Reduced DsbA is oxidized by the inner membrane protein DsbB, which in turn transfers electrons to the quinone pool. **EcDsbB-IN-10** specifically inhibits the activity of EcDsbB, thereby disrupting this critical pathway.



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## References

- 1. US2765321A - Process of making crystalline warfarin sodium - Google Patents [patents.google.com]
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